

Elemol: A Sesquiterpenoid of Ecological Importance

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Compound of Interest

Compound Name: Elemol

Cat. No.: B1671167

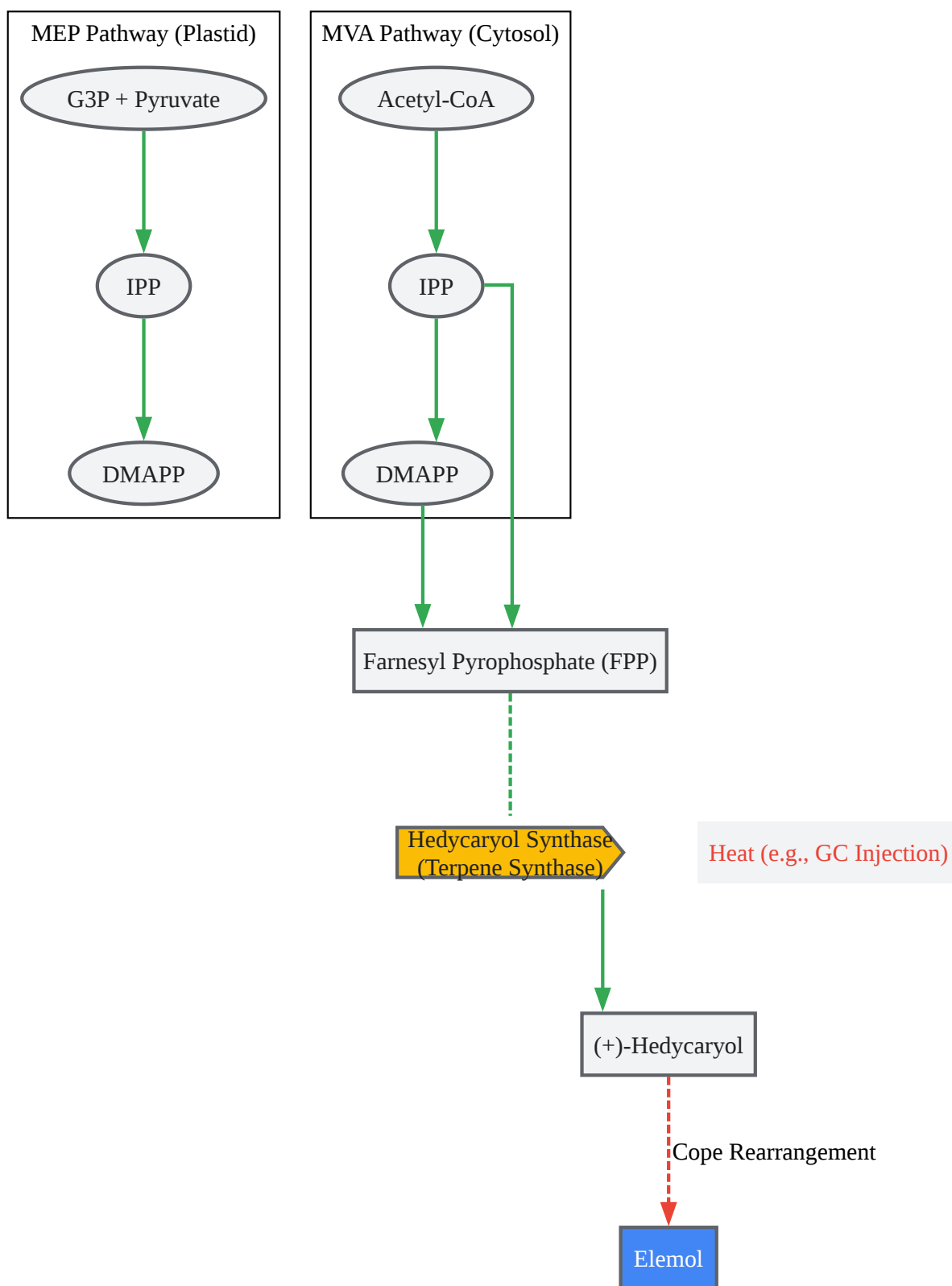
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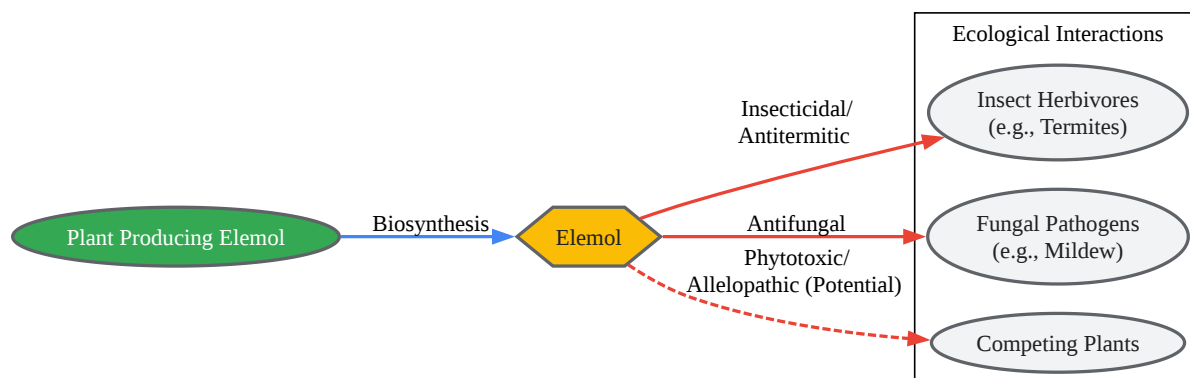
Elemol (C₁₅H₂₆O) is a bicyclic sesquiterpenoid alcohol found in the essential oils of numerous plant species. It is a key aromatic and bioactive compound in plants such as those from the *Dioscorea* genus (yam) and lemongrass.[1][2] Its primary documented roles are associated with defending the plant against pests and pathogens, positioning it as a molecule of significant interest for applications in agriculture and natural product-based drug discovery.

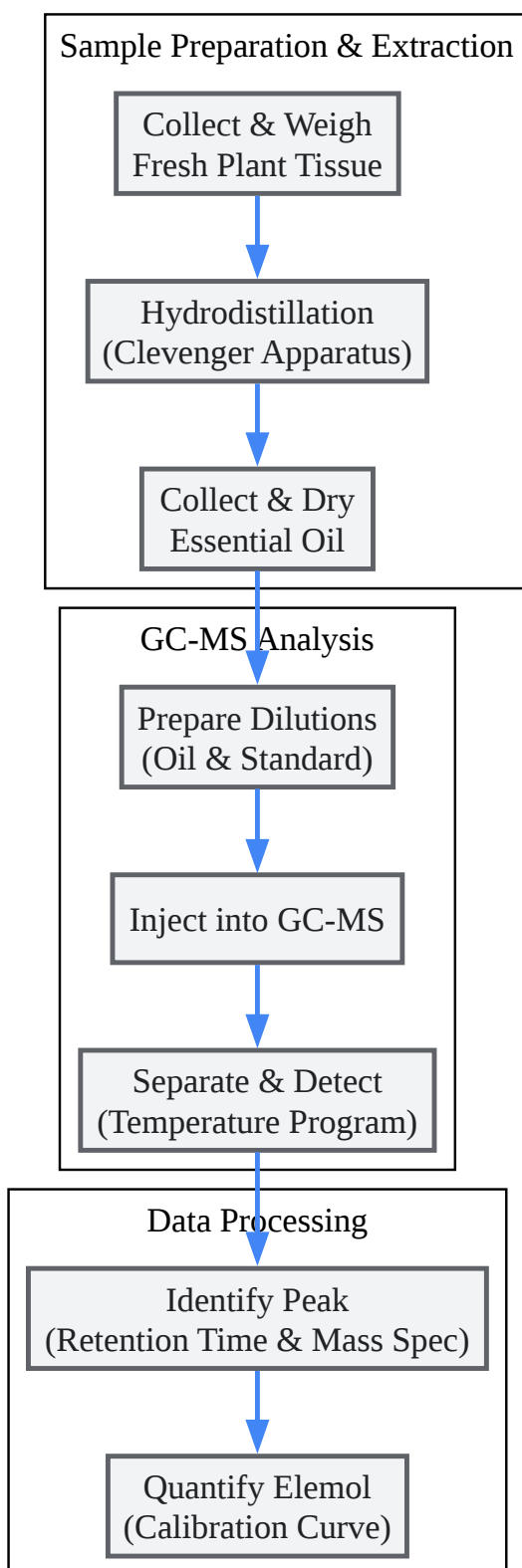
Biosynthesis of Elemol

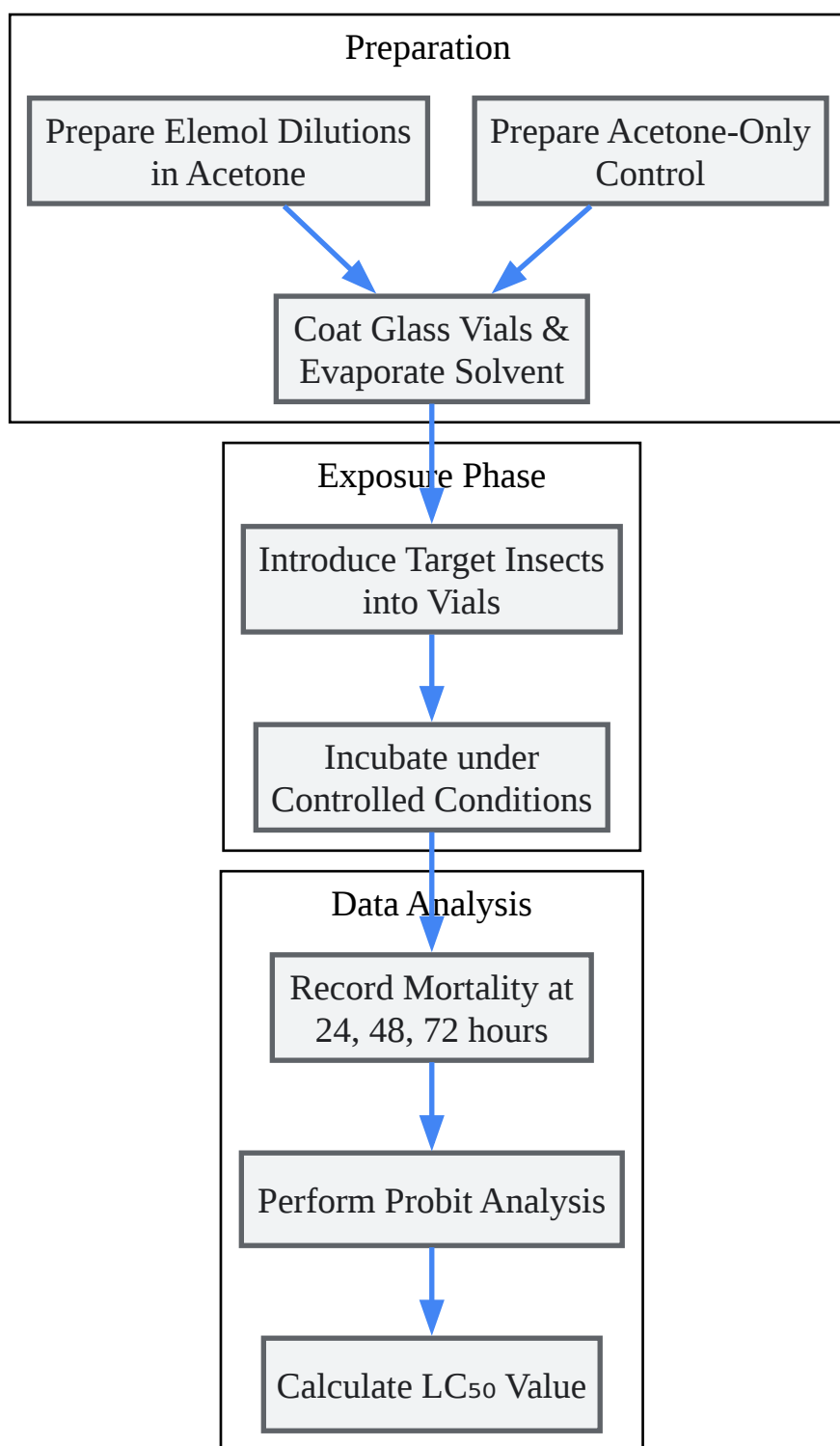
The biosynthesis of **elemol** originates from the general terpenoid pathway. Like all sesquiterpenes, its carbon skeleton is derived from farnesyl pyrophosphate (FPP), a C₁₅ isoprenoid intermediate.

The critical step in its formation is the enzymatic conversion of FPP into the intermediate precursor, (+)-hedycaryol. This reaction is catalyzed by a specific class of terpene synthase (TPS) known as hedycaryol synthase.[3] **Elemol** is widely recognized as a thermal rearrangement product of hedycaryol. This transformation often occurs spontaneously under the high-temperature conditions used in Gas Chromatography-Mass Spectrometry (GC-MS) analysis, which can lead to its detection in essential oil profiles where hedycaryol is the true biological product.









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References

- 1. A New Source of Elemol Rich Essential Oil and Existence of Multicellular Oil Glands in Leaves of the Dioscorea Species - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Hedycaryol synthase in complex with nerolidol reveals terpene cyclase mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
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